

# Application of losimenol in Tumor Angiogenesis Research: Current Status

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## Compound of Interest

Compound Name: *losimenol*

Cat. No.: *B1672088*

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Initial research indicates that **losimenol** is a novel, non-ionic, dimeric, iso-osmolar radiographic contrast medium.<sup>[1][2]</sup> At present, there is a lack of published scientific literature detailing the direct application of **losimenol** as a therapeutic agent or a research tool in the field of tumor angiogenesis.

**losimenol** has been evaluated in clinical trials for its safety and efficacy as a contrast agent for arteriography and computed tomography, where it has shown a safety profile comparable to other iso-osmolar contrast media like iodixanol.<sup>[1]</sup> The primary focus of existing research has been on its properties as a contrast medium, such as its lower viscosity compared to iodixanol at the same iodine concentration.<sup>[1]</sup>

While the broader field of tumor angiogenesis research is robust, with well-established in vitro and in vivo assays and a deep understanding of signaling pathways like the VEGF pathway, there are no specific studies that have utilized **losimenol** to either inhibit or promote angiogenesis.

One study investigated the use of a different small molecular weight contrast material, Iohexol, to monitor the effects of the angiogenesis inhibitor bevacizumab using dynamic CT scans.<sup>[3][4]</sup> However, the results indicated that Iohexol-enhanced CT scans did not show a significant difference in microvascular leakiness before and after treatment, suggesting its limitation in this specific application.<sup>[3][4]</sup>

**Conclusion:** Based on the available information, **losimenol**'s role is currently confined to its use as a radiographic contrast agent. There is no evidence to suggest its use in experimental

protocols or as a subject of study within tumor angiogenesis research. Therefore, detailed application notes, protocols, and quantitative data regarding its use in this specific research area cannot be provided at this time. Researchers interested in studying tumor angiogenesis have a variety of other established tools and methodologies at their disposal.

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## References

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